

Application Notes and Protocols for Dissolving Rapamycin in Cell Culture

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Compound of Interest

Compound Name: LG190119

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase involved in regulating cell growth, proliferation, and survival.^[1] It functions by forming a complex with the intracellular receptor FKBP12, which then binds to and allosterically inhibits mTOR Complex 1 (mTORC1).^[1] Due to its critical role in cell signaling, rapamycin is widely used in cell culture experiments to study cellular processes such as autophagy, cell cycle progression, and apoptosis.^[1] Proper preparation of rapamycin solutions is critical for reproducible and accurate experimental results.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for dissolving and using rapamycin in cell culture.

Table 1: Physicochemical Properties and Solubility of Rapamycin

Parameter	Value	Source
Molecular Weight	914.17 g/mol	[1][2]
Recommended Solvents	Dimethyl sulfoxide (DMSO), Ethanol	[1]
Solubility in DMSO	≥ 100 mg/mL (~109 mM)	[1]
Solubility in Ethanol	≥ 50 mg/mL	[1][2][3][4]
Storage of Powder	-20°C, desiccated, for up to 3 years	[1]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Stable for up to 3 months at -20°C. Avoid repeated freeze-thaw cycles.	[1][4][5]

Table 2: Recommended Concentrations for Cell Culture Applications

Application	Cell Line Example	Working Concentration	Incubation Time	Source
mTOR Inhibition	HEK293	~0.1 nM (IC50)	Not specified	[1]
mTOR Inhibition	NIH/3T3	10 nM	1 hour pre- treatment	[4]
Autophagy Induction	COS7, H4	0.2 µM (200 nM)	Not specified	[1]
Inhibition of T- cell proliferation	IL-2-dependent T cells	< 5 pM (50% inhibition)	Not specified	[6]
Inhibition of rhabdomyosarco ma cell growth	Rh1, Rh30	0.1 - 0.5 ng/mL (50% inhibition)	Not specified	[6]

Experimental Protocols

This section provides a detailed, step-by-step methodology for preparing rapamycin stock and working solutions for cell culture experiments.

Protocol 1: Preparation of a 10 mM Rapamycin Stock Solution in DMSO

Materials:

- Rapamycin powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath (optional)

Procedure:

- Calculate the required amount of rapamycin and DMSO. To prepare a 10 mM stock solution, use the molecular weight of rapamycin (914.17 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 9.14 mg of rapamycin.[\[1\]](#)
- Weigh the rapamycin powder. In a sterile microcentrifuge tube, carefully weigh the calculated amount of rapamycin powder.[\[1\]](#)
- Dissolve in DMSO. Add the appropriate volume of DMSO to the rapamycin powder. For the example above, add 1 mL of DMSO.[\[1\]](#)
- Ensure complete dissolution. Vortex the solution thoroughly until all the rapamycin powder is completely dissolved.[\[1\]](#) If necessary, gentle warming (e.g., in a 37°C water bath) can aid dissolution.[\[1\]](#)
- Aliquot and store. Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C. This prevents degradation from repeated freeze-thaw cycles.[\[1\]](#)

Protocol 2: Preparation of Rapamycin Working Solution in Cell Culture Medium

Materials:

- 10 mM Rapamycin stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes

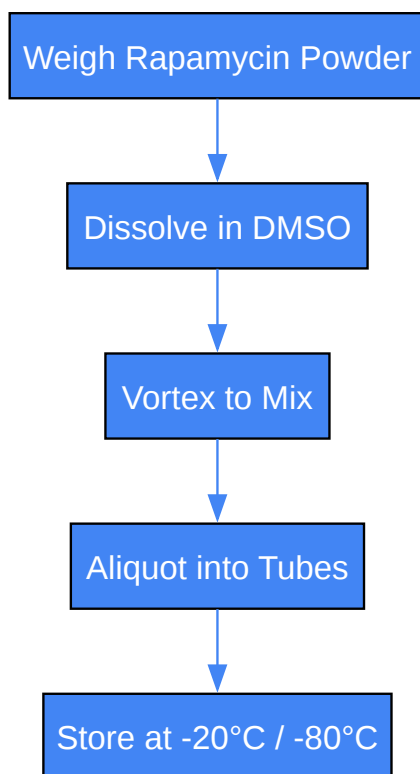
Procedure:

- Determine the final working concentration. Based on your experimental needs and cell line, decide on the final concentration of rapamycin to be used in your cell culture medium (Refer to Table 2 for guidance).^[1]
- Thaw a stock solution aliquot. Remove one aliquot of the 10 mM rapamycin stock solution from the freezer and thaw it at room temperature.^[1]
- Perform serial dilutions (if necessary). For very low working concentrations (in the nM range), it is recommended to perform an intermediate dilution of the stock solution in cell culture medium or a suitable sterile solvent to ensure accurate pipetting.^[1]
- Dilute to the final working concentration. A crucial tip is to add the pre-warmed cell culture medium to the rapamycin stock solution, not the other way around, to prevent precipitation.^[7] For example, to prepare 10 mL of medium with a final rapamycin concentration of 100 nM, add 1 μ L of the 10 mM stock solution to 10 mL of medium.^[1]
- Mix thoroughly. Gently mix the medium containing rapamycin by swirling or inverting the tube/flask to ensure a homogenous solution before adding it to your cells.^[1]
- Vehicle Control: It is essential to include a vehicle control in your experiments by adding the same volume of DMSO (without rapamycin) to the cell culture medium.

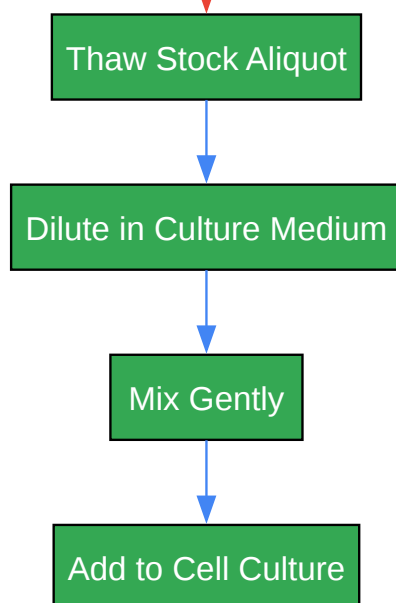
Visualizations

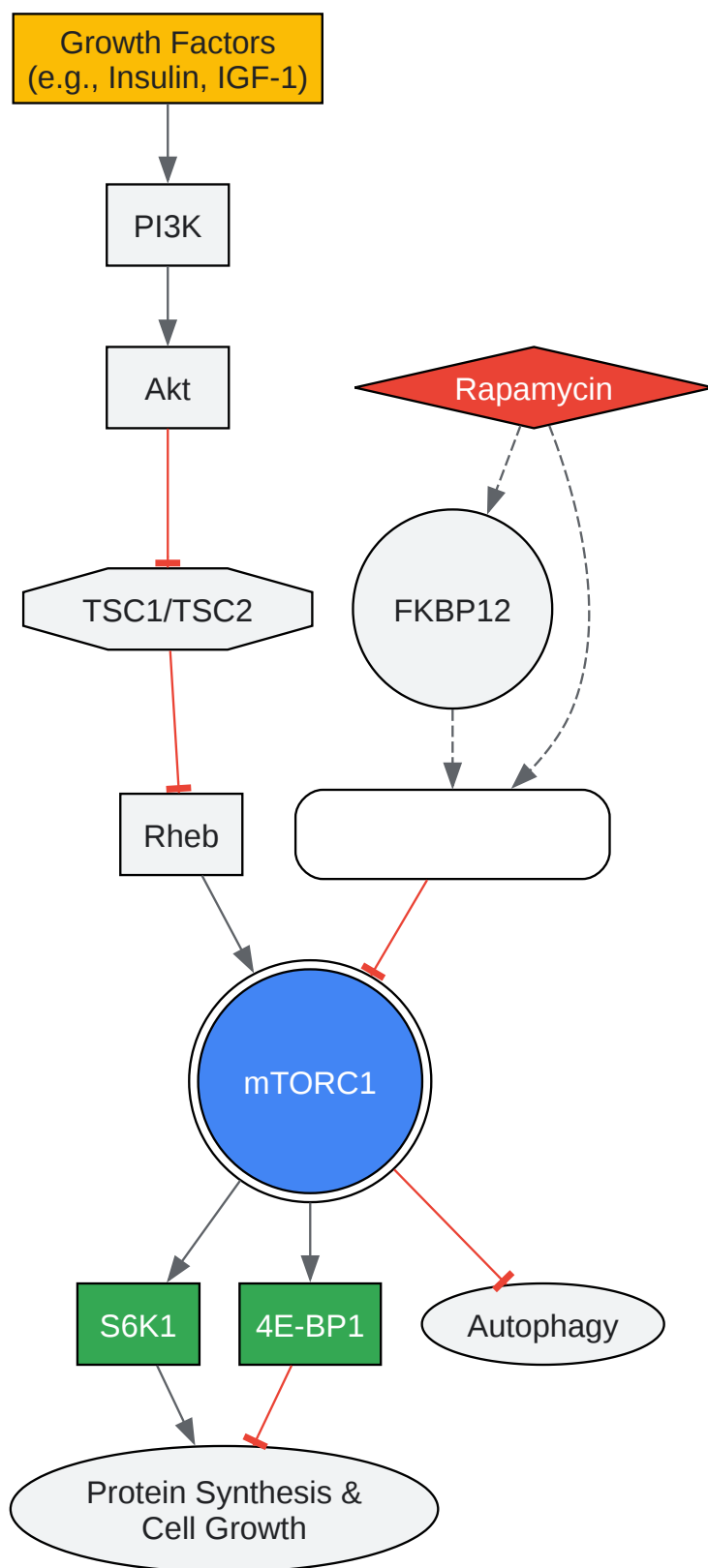
Experimental Workflow

Stock Solution Preparation



Working Solution Preparation





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